

Stability and storage conditions for 2-Tert-butylpyrimidine-5-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Tert-butylpyrimidine-5-carboxylic acid

Cat. No.: B178132

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An In-depth Technical Guide to the Stability and Storage of **2-Tert-butylpyrimidine-5-carboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **2-Tert-butylpyrimidine-5-carboxylic acid** (CAS No: 126230-73-7). Due to the limited availability of specific public stability data for this compound, this document combines information from suppliers, safety data sheets of related compounds, and general chemical principles to offer the best practice recommendations for its handling and storage.

Chemical Properties

A summary of the key physical and chemical properties of **2-Tert-butylpyrimidine-5-carboxylic acid** is presented in the table below.

Property	Value
CAS Number	126230-73-7
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂
Molecular Weight	180.20 g/mol
Appearance	White to off-white solid/powder
Melting Point	170-171 °C[1]
Purity	Typically ≥95% - ≥97% (NMR)
IUPAC Name	2-(tert-butyl)pyrimidine-5-carboxylic acid

Stability Profile

Detailed quantitative stability studies for **2-Tert-butylpyrimidine-5-carboxylic acid** are not extensively available in the public domain. However, based on the information for structurally related pyrimidine carboxylic acids and supplier recommendations, a general stability profile can be inferred.

Pyrimidine-2-carboxylic acid is reported to be chemically stable under standard ambient conditions (room temperature) and is sensitive to moisture. Pyrimidine-4-carboxylic acid is also noted for its stability under a range of conditions, which allows for straightforward handling.

Key factors that may influence the stability of **2-Tert-butylpyrimidine-5-carboxylic acid** include:

- **Moisture:** Like many carboxylic acids and heterocyclic compounds, it is likely susceptible to degradation in the presence of moisture.
- **Strong Oxidizing Agents:** Contact with strong oxidizing agents should be avoided.
- **Light:** While no specific data is available, prolonged exposure to light should be minimized as a general precaution for organic compounds.

Recommended Storage and Handling

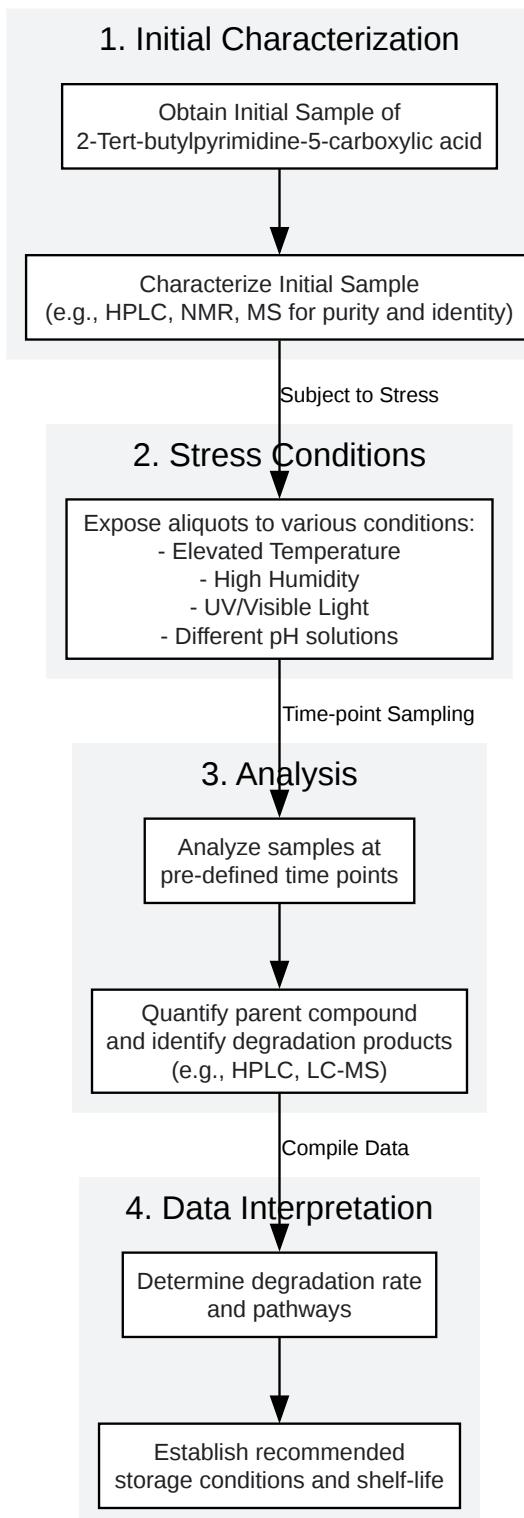
Based on supplier data and safety information for related compounds, the following storage and handling conditions are recommended to ensure the long-term stability and integrity of **2-Tert-butylpyrimidine-5-carboxylic acid**.

Condition	Recommendation
Temperature	Store at room temperature. [1] For long-term storage, consider refrigeration at 0-8°C, as recommended for some similar pyrimidine derivatives.
Atmosphere	Store under a dry, inert atmosphere (e.g., nitrogen or argon) to minimize contact with moisture and air.
Container	Keep in a tightly sealed, opaque container to protect from moisture and light.
Handling	Handle in a well-ventilated area. Avoid breathing dust. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Wash hands thoroughly after handling.

Experimental Protocols

While specific experimental protocols for the stability testing of **2-Tert-butylpyrimidine-5-carboxylic acid** are not available, a general workflow for assessing the stability of a chemical compound is outlined below. This can be adapted for specific research needs.

General Workflow for Chemical Stability Assessment

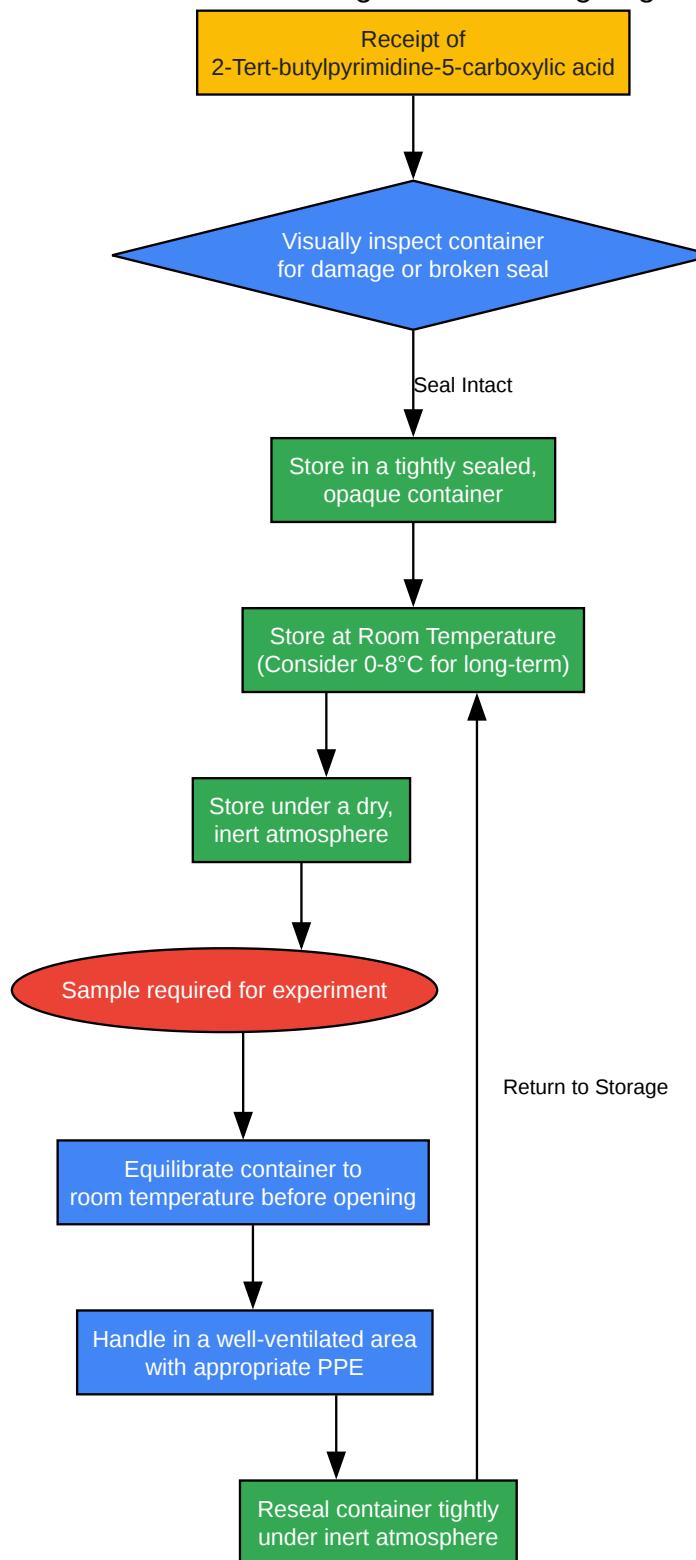
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Caption: General Workflow for Chemical Stability Assessment.

Logical Relationship of Storage and Handling

The following diagram illustrates the logical flow for ensuring the stability of **2-Tert-butylpyrimidine-5-carboxylic acid** from receipt to use.

Recommended Storage and Handling Logic

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Caption: Recommended Storage and Handling Logic.

Safety Information

According to the Safety Data Sheet (SDS) for **2-Tert-butylpyrimidine-5-carboxylic acid**, the following hazard and precautionary statements should be noted:

- Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

- Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.
Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the most current SDS from your supplier for complete safety information.

Conclusion

While specific, in-depth stability data for **2-Tert-butylpyrimidine-5-carboxylic acid** is limited, by following the storage and handling guidelines outlined in this document, researchers, scientists, and drug development professionals can minimize the risk of degradation and ensure the compound's integrity for their work. Adherence to recommended temperature, moisture, and atmospheric conditions is paramount for the long-term stability of this chemical. It

is strongly advised to perform in-house stability assessments for long-term research projects or when the compound is a critical component of a formulation.

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References

- 1. 2-tert-butylpyrimidine-5-carboxylic acid | 126230-73-7 [sigmaaldrich.com]
- To cite this document: BenchChem. [Stability and storage conditions for 2-Tert-butylpyrimidine-5-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b178132#stability-and-storage-conditions-for-2-tert-butylpyrimidine-5-carboxylic-acid>

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